

8-Hydroxyquinoline Citrate: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 8-Hydroxyquinoline citrate

Cat. No.: B092591

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **8-Hydroxyquinoline Citrate**. Due to the limited availability of specific quantitative data for the citrate salt, this document also includes information on the parent compound, 8-Hydroxyquinoline, to provide a foundational understanding of its physicochemical properties. All quantitative data is presented in structured tables for clarity, and detailed experimental protocols are provided for key analytical methods.

Solubility Data

8-Hydroxyquinoline Citrate is known to exhibit enhanced aqueous solubility and bioavailability compared to its parent compound, 8-Hydroxyquinoline. While specific quantitative solubility data for the citrate salt is not readily available in published literature, the following tables summarize the known solubility profile of 8-Hydroxyquinoline, which serves as a crucial reference point.

Table 1: Quantitative Solubility of 8-Hydroxyquinoline

Solvent	Solubility	Temperature (°C)
Water	556 mg/L[1]	25
Ethanol	Soluble up to 100 mM	Not Specified
DMSO	Soluble up to 100 mM	Not Specified
Acetone	Soluble[1]	Not Specified
Chloroform	Soluble[1]	Not Specified
Benzene	Soluble[1]	Not Specified
Aqueous Mineral Acids	Freely Soluble[2]	Not Specified

Table 2: Qualitative Solubility of **8-Hydroxyquinoline Citrate**

Solvent	Solubility	Notes
Water	Enhanced	The citrate salt form increases the aqueous solubility compared to 8-Hydroxyquinoline base.
Ethanol	Expected to be soluble	Based on the solubility of the parent compound.
DMSO	Expected to be soluble	Based on the solubility of the parent compound.

Note: The quantitative solubility of **8-Hydroxyquinoline Citrate** in various solvents should be determined experimentally.

Stability Data

8-Hydroxyquinoline is known to be sensitive to light and its stability is pH-dependent. The citrate salt is expected to have a stabilizing effect in acidic to neutral solutions.

Table 3: Stability Profile of 8-Hydroxyquinoline

Condition	Observation
Light Exposure	Darkens upon exposure to light.[3]
pH	Stability is pH-dependent; degradation can occur in alkaline conditions.
Thermal Stress	Stable at ambient temperatures.[3]
Oxidation	Susceptible to oxidation.

Note: A comprehensive stability study of **8-Hydroxyquinoline Citrate**, including degradation kinetics under various stress conditions (hydrolytic, oxidative, photolytic, and thermal), is recommended to establish its shelf-life and storage conditions.

Experimental Protocols

Solubility Determination: Shake-Flask Method

This protocol outlines the equilibrium solubility determination using the shake-flask method, a widely accepted technique for establishing thermodynamic solubility.[4][5][6][7][8]

Objective: To determine the saturation solubility of **8-Hydroxyquinoline Citrate** in a specific solvent.

Materials:

- **8-Hydroxyquinoline Citrate**
- Solvent of interest (e.g., Water, Ethanol)
- Volumetric flasks
- Analytical balance
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (0.22 µm)

- HPLC or UV-Vis spectrophotometer

Procedure:

- Add an excess amount of **8-Hydroxyquinoline Citrate** to a known volume of the solvent in a sealed flask. The presence of undissolved solid is essential to ensure saturation.
- Place the flask in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).
- Shake the flask for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and filter it using a 0.22 µm syringe filter to remove any undissolved particles.
- Dilute the filtered solution with the solvent to a concentration within the analytical range of the chosen quantification method.
- Quantify the concentration of **8-Hydroxyquinoline Citrate** in the diluted sample using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
- Calculate the solubility by multiplying the measured concentration by the dilution factor.

Stability-Indicating HPLC Method

This protocol provides a framework for developing a stability-indicating High-Performance Liquid Chromatography (HPLC) method to quantify **8-Hydroxyquinoline Citrate** and its degradation products.^{[9][10]}

Objective: To develop and validate an HPLC method capable of separating and quantifying **8-Hydroxyquinoline Citrate** from its potential degradation products.

Instrumentation and Conditions (Starting Point):

- HPLC System: A system with a UV detector.

- Column: A C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size) is a good starting point.
- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate or acetate buffer, pH 3-7) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Based on the UV spectrum of 8-Hydroxyquinoline, with a maximum absorbance around 240-250 nm.
- Injection Volume: 10-20 µL.
- Column Temperature: 30 °C.

Method Development and Validation:

- Forced Degradation Studies: Subject solutions of **8-Hydroxyquinoline Citrate** to stress conditions (acidic, basic, oxidative, photolytic, and thermal) to generate degradation products.
- Method Optimization: Develop an HPLC method that separates the main peak of **8-Hydroxyquinoline Citrate** from all degradation product peaks. This may involve adjusting the mobile phase composition, gradient, pH, and column type.
- Method Validation: Validate the developed method according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.

Antimicrobial Susceptibility Testing: Kirby-Bauer Disk Diffusion Method

This protocol describes a standardized method for evaluating the antimicrobial activity of **8-Hydroxyquinoline Citrate**.^{[11][12]}

Objective: To determine the susceptibility of a microbial strain to **8-Hydroxyquinoline Citrate**.

Materials:

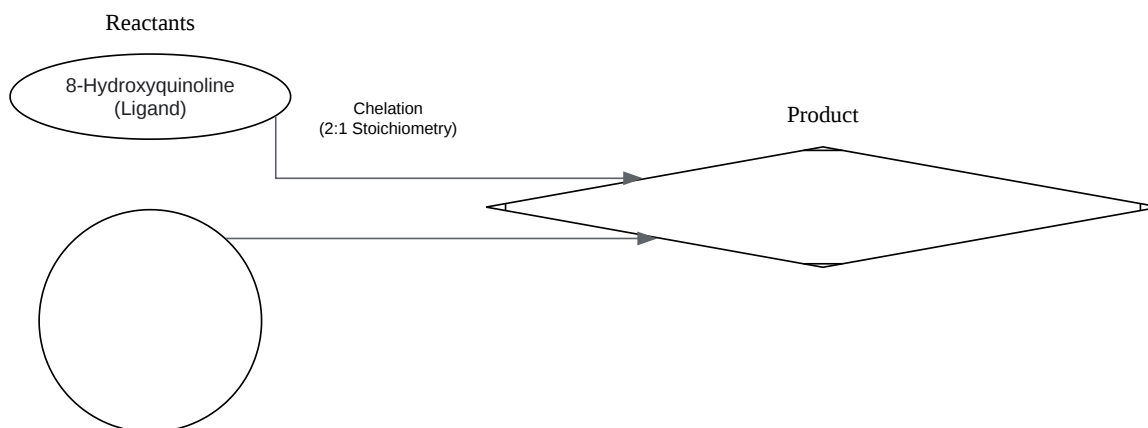
- **8-Hydroxyquinoline Citrate** sterile disks of known concentration.
- Mueller-Hinton agar plates.
- Pure culture of the test microorganism.
- Sterile swabs.
- Incubator.
- Calipers or a ruler.

Procedure:

- Prepare a standardized inoculum of the test microorganism (e.g., to a 0.5 McFarland turbidity standard).
- Using a sterile swab, evenly inoculate the entire surface of a Mueller-Hinton agar plate to create a lawn of bacteria.
- Aseptically place a sterile disk impregnated with a known concentration of **8-Hydroxyquinoline Citrate** onto the surface of the agar.
- Gently press the disk to ensure complete contact with the agar.
- Invert the plates and incubate at the appropriate temperature and duration for the test organism (e.g., 35-37 °C for 18-24 hours for many bacteria).
- After incubation, measure the diameter of the zone of inhibition (the clear area around the disk where no microbial growth is visible) in millimeters.
- Interpret the results (susceptible, intermediate, or resistant) by comparing the zone diameter to established standards.

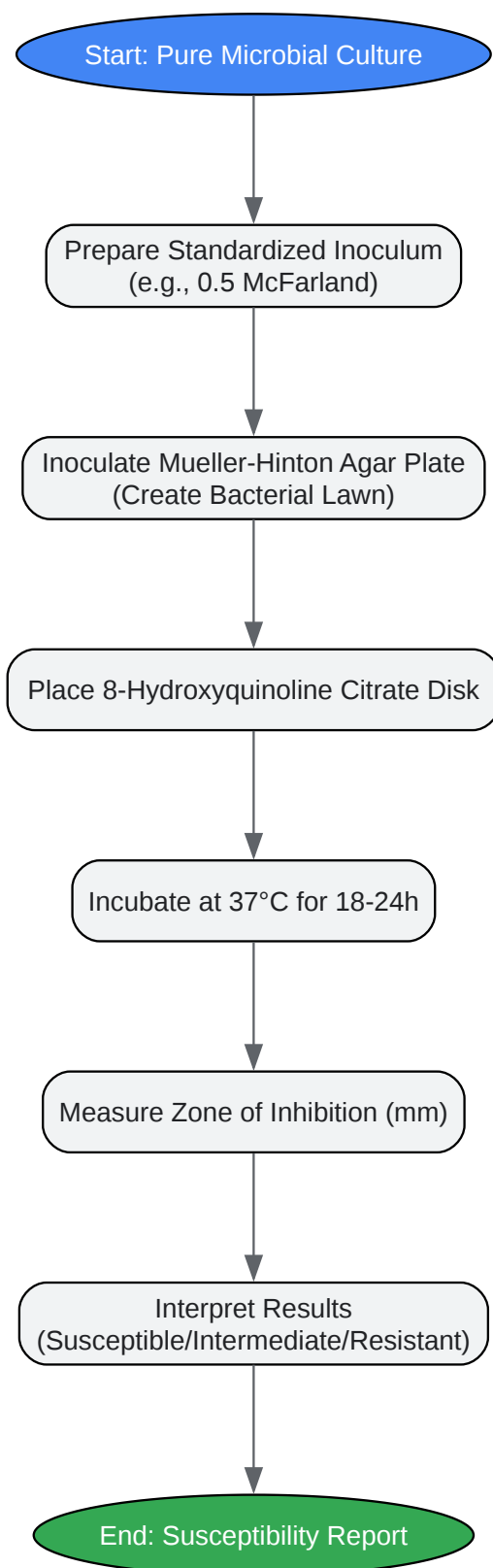
Visualizations

The following diagrams illustrate key mechanisms and workflows related to **8-Hydroxyquinoline Citrate**.



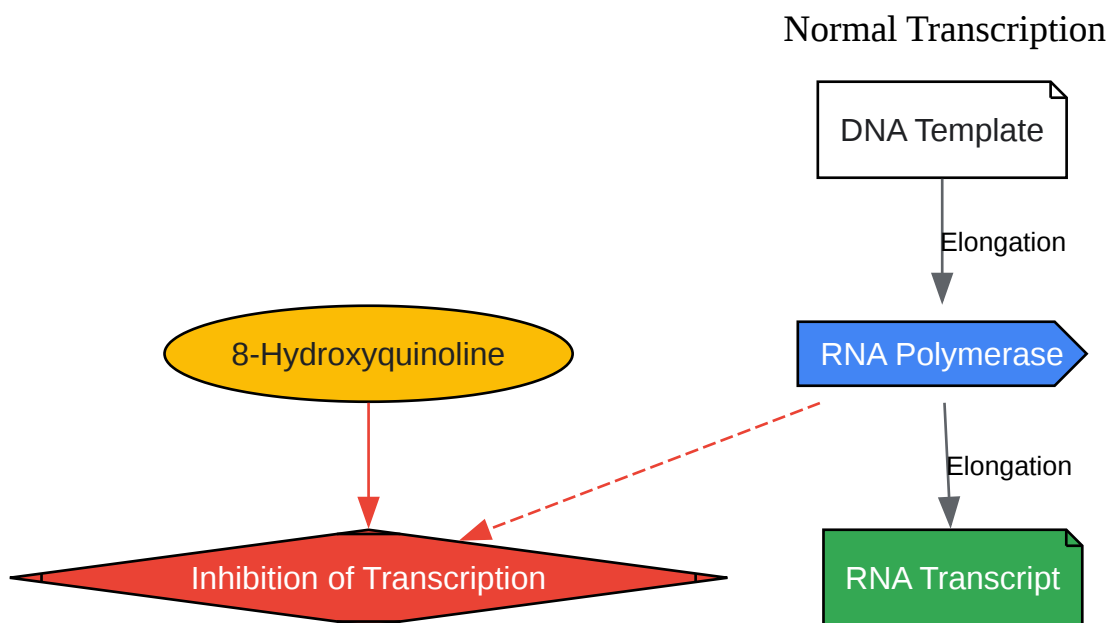
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Caption: Metal Chelation Mechanism of 8-Hydroxyquinoline.



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Caption: Workflow for Antimicrobial Susceptibility Testing.



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Caption: Simplified Mechanism of RNA Synthesis Inhibition.

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References

- 1. 8-Hydroxyquinoline | C₉H₇NO | CID 1923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 8-Hydroxyquinoline | 148-24-3 [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 5. dissolutiontech.com [dissolutiontech.com]
- 6. enamine.net [enamine.net]
- 7. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]

- 8. bioassaysys.com [bioassaysys.com]
- 9. youtube.com [youtube.com]
- 10. jptcp.com [jptcp.com]
- 11. youtube.com [youtube.com]
- 12. youtube.com [youtube.com]
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